

preparing 1,4-Bis(4-amidinophenoxy)butane stock solutions for research

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Compound of Interest

Compound Name: 1,4-Bis(4-amidinophenoxy)butane

Cat. No.: B221159

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Application Notes and Protocols for 1,4-Bis(4-amidinophenoxy)butane

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Bis(4-amidinophenoxy)butane, also known as butamidine, is a diamidine compound of interest in various research fields, including microbiology and parasitology. As an analog of pentamidine, it is investigated for its potential as an antimicrobial and antiparasitic agent. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **1,4-Bis(4-amidinophenoxy)butane** stock solutions for research applications.

Physicochemical Properties

A summary of the known physicochemical properties of **1,4-Bis(4-amidinophenoxy)butane** (hydrochloride salt) is provided below.

Property	Value	Source
Synonyms	Butamidine	PubChem
Molecular Formula	C ₁₈ H ₂₃ CIN ₄ O ₂	PubChem
Molecular Weight	362.9 g/mol	PubChem
Appearance	Solid (assumed)	General chemical knowledge
Solubility	See detailed solubility table below.	Inferred from analogs
Storage	Store at -20°C	General recommendation

Solubility Data

Precise, experimentally determined solubility data for **1,4-Bis(4-amidinophenoxy)butane** is not widely available. The following table provides solubility information for the structurally similar compound, pentamidine, which can be used as a guideline. Researchers should perform their own solubility tests for precise concentrations.

Solvent	Estimated Solubility of 1,4-Bis(4-amidinophenoxy)butane (Butamidine)	Solubility of Pentamidine (for reference)
DMSO (Dimethyl Sulfoxide)	Expected to be soluble	≥13.5 mg/mL[1]
Water	Sparingly soluble	Soluble[2]
Ethanol	Sparingly soluble	Insoluble[2]
DMF (Dimethylformamide)	Expected to be soluble	~25 mg/mL[3]

Note: Due to the structural similarities, the solubility of butamidine is expected to follow a similar pattern to pentamidine. It is recommended to first dissolve the compound in a minimal amount of an organic solvent like DMSO before dilution in aqueous buffers for biological assays.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **1,4-Bis(4-amidinophenoxy)butane** (hydrochloride salt) in DMSO.

Materials:

- **1,4-Bis(4-amidinophenoxy)butane** (hydrochloride salt) (MW: 362.9 g/mol)
- Dimethyl Sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **1,4-Bis(4-amidinophenoxy)butane** needed:
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 362.9 g/mol x 1000 mg/g = 3.629 mg
- Weigh the compound: Carefully weigh out approximately 3.63 mg of **1,4-Bis(4-amidinophenoxy)butane** on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous, sterile DMSO to the tube containing the compound.
- Dissolve the compound: Vortex the tube until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat.

- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C, protected from light.

Protocol 2: Preparation of Working Solutions in Aqueous Buffer

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer for use in cell-based assays or other biological experiments.

Materials:

- 10 mM **1,4-Bis(4-amidinophenoxy)butane** stock solution in DMSO
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile polypropylene tubes

Procedure:

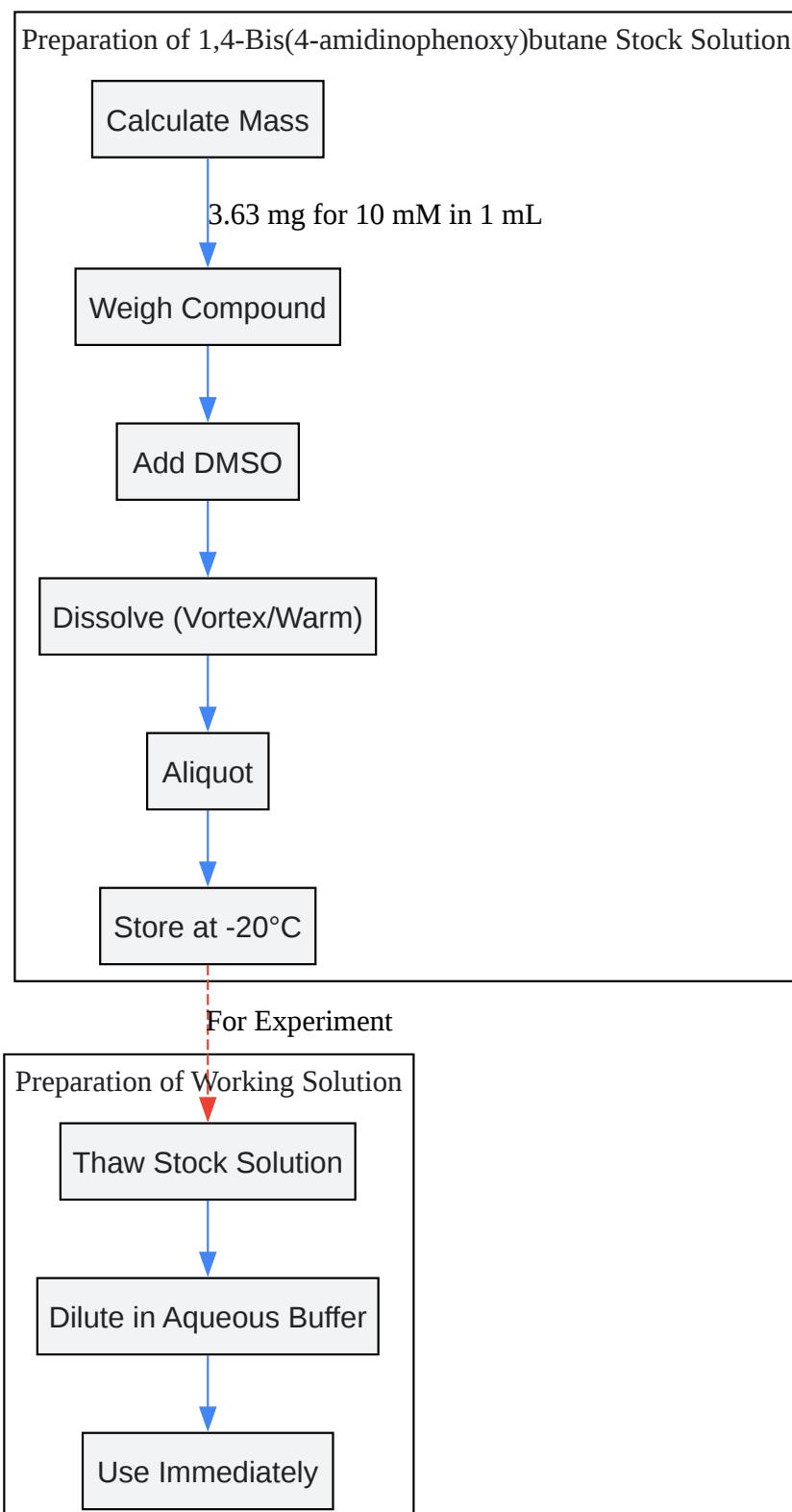
- Determine the final concentration: Decide on the final desired concentration of **1,4-Bis(4-amidinophenoxy)butane** in your experiment.
- Serial dilution (recommended): It is recommended to perform serial dilutions to achieve the final concentration. This minimizes the concentration of DMSO in the final working solution.
 - For example, to prepare a 100 µM working solution, you can dilute the 10 mM stock solution 1:100 in the desired aqueous buffer.
- Dilution step: Add the calculated volume of the DMSO stock solution to the appropriate volume of the pre-warmed aqueous buffer. Mix gently by inversion or pipetting.
- Final DMSO concentration: Ensure the final concentration of DMSO in the working solution is low enough to not affect the experimental system (typically $\leq 0.5\%$).
- Use immediately: It is recommended to prepare working solutions fresh for each experiment and use them immediately. Based on data for pentamidine, aqueous solutions may not be stable for more than one day.^[3]

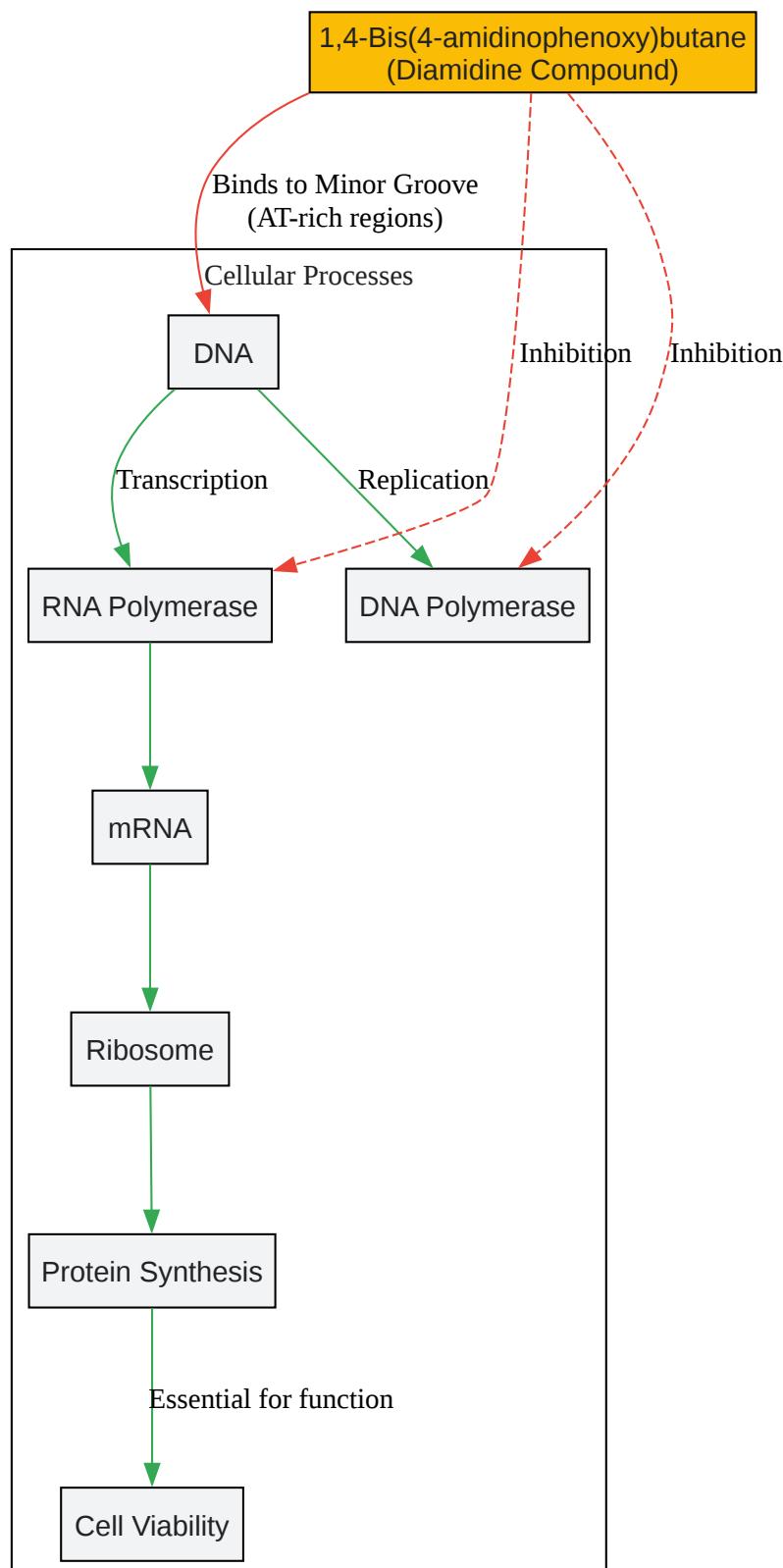
Stability and Storage

- Stock Solutions (in DMSO): When stored in single-use aliquots at -20°C and protected from light, the DMSO stock solution is expected to be stable for several months. Avoid repeated freeze-thaw cycles.
- Aqueous Working Solutions: Aqueous solutions of diamidines are generally less stable and should be prepared fresh for each experiment.^[3] Discard any unused aqueous working solution at the end of the day.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation



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